

synonyms and alternative names for ethyl hydrogen sulfate

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An In-depth Technical Guide to **Ethyl Hydrogen Sulfate**: Nomenclature, Synthesis, and Analysis

For researchers, scientists, and drug development professionals, a thorough understanding of key chemical compounds is paramount. This guide provides a comprehensive overview of **ethyl hydrogen sulfate**, covering its various names, synthesis protocols, analytical methodologies, and its role as a biomarker for ethanol consumption.

Synonyms and Alternative Names

Ethyl hydrogen sulfate is known by a variety of names in scientific literature and chemical databases. A clear understanding of this nomenclature is crucial for effective database searching and unambiguous communication in research.



Type of Name	Name	Source
Preferred IUPAC Name	Ethyl hydrogen sulfate	[1][2]
Common Name	Ethyl sulfate	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21][22][23]
Systematic Name	Sulfuric acid monoethyl ester	[3][6][7][8][10]
Alternative Name	Sulfovinic acid	[1][3][4][6][7][9][10]
Alternative Name	Ethyl bisulfate	[1][7][8]
Alternative Name	Ethoxysulfonic acid	[1][3][7][8]
Alternative Name	Ethylsulfuric acid	[4][7][12]
Alternative Name	Monoethyl sulfate	[3][4][7][9]
Alternative Spelling	Ethyl sulphate	[1][4][6][7][8][9][10][11][13]
Alternative Spelling	Ethyl hydrogen sulphate	[4][6][7][8][10]
CAS Registry Number	540-82-9	[1][2][3][5][6][7][8][9][10][11] [16]
EINECS Number	208-758-6	[3][6][9][10]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **ethyl hydrogen sulfate** are essential for reproducible research.

Synthesis of Ethyl Hydrogen Sulfate from Ethanol and Sulfuric Acid

This laboratory-scale synthesis involves the direct esterification of ethanol with sulfuric acid.[1]

Materials:

• Ethanol (absolute)



- Concentrated Sulfuric Acid (96%)
- Ice-water bath
- Round-bottom flask with reflux condenser
- Dropping funnel
- · Heating mantle

Procedure:

- Place 100 ml of absolute ethanol in a 500 ml round-bottom flask, cooled in an ice-water bath.
- Slowly add 100 ml (180g) of concentrated sulfuric acid in small portions through a dropping funnel, with constant stirring or swirling. The reaction is highly exothermic and the temperature should be carefully controlled.[1]
- After the addition is complete, heat the mixture to 120°C and maintain this temperature for 1 hour.[3]
- The resulting product is a mixture containing **ethyl hydrogen sulfate**, water, and unreacted starting materials.[4] Further purification may be required depending on the intended application.

Caution: This reaction is highly exothermic.[1] The temperature must be kept below 140°C to prevent the formation of diethyl ether. Above 170°C, decomposition to ethylene and sulfuric acid occurs.[1][2]

Synthesis of Ethyl Hydrogen Sulfate from Ethanol and Sulfur Trioxide

This method offers an alternative route that avoids the formation of water as a byproduct.[4]

Materials:

Absolute ethanol



- Sulfur trioxide
- Sodium sulfate (catalyst)
- Three-necked flask with stirrer
- Ice-water bath

Procedure:

- In a three-necked flask equipped with a stirrer and placed in an ice-water bath, add 100g of absolute ethanol and 20g of sodium sulfate.
- Begin stirring and slowly add 174g of sulfur trioxide to the reaction mixture.
- Control the reaction temperature to approximately 50°C.
- After the addition of sulfur trioxide is complete, maintain the temperature at 50°C for 30 minutes to ensure the reaction goes to completion.

Quantitative Analysis of Ethyl Sulfate in Urine by LC-MS/MS

Ethyl sulfate is a direct biomarker of recent alcohol consumption.[5][6][12] Its detection in urine can indicate recent drinking.[5][6][12]

Sample Preparation:

- Urine samples are centrifuged to remove particulate matter.
- An internal standard, such as pentadeuterated ethyl sulfate (D5-EtS), is added to the urine sample.[11]
- The sample is then directly injected into the LC-MS/MS system.[11]

Instrumentation and Conditions:



- Chromatography: Liquid chromatography is performed using a C18 column with a gradient elution of methanol and 0.1% formic acid.[17]
- Mass Spectrometry: Detection is carried out using a tandem mass spectrometer with electrospray ionization (ESI) in negative ion mode.[11][12]
- Monitoring: The precursor ion for ethyl sulfate is m/z 125, with product ions at m/z 97 ([HSO4]⁻) and m/z 80 ([SO3]⁻).[11]

Quantitative Data from Biomarker Studies:

Parameter	Value	Study Details	Source
Detection Window in Urine	Up to 36 hours after ethanol intake.	Healthy volunteers after a single ethanol dose.	[6][11]
Time to Peak Concentration (Median)	2.1 hours after the beginning of the experiment.	Standardized to a creatinine of 100 mg/dl.	[6]
Excretion Percentage	Approximately 0.022% of ingested ethanol.	Data from one volunteer.	[6]
Urine Concentration Range (Clinical Samples)	0.05 - 264 mg/L	354 consecutive clinical urine samples.	[5]
Limit of Quantification (LOQ) in Whole Blood	0.019 mg/L (0.15 μM)	UHPLC-MS-MS method.	[17]

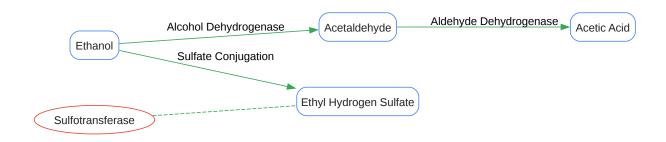
Signaling Pathways and Logical Relationships

Diagrams generated using Graphviz illustrate key processes involving ethyl hydrogen sulfate.

Metabolic Pathway of Ethanol to Ethyl Sulfate

Ethanol is primarily metabolized in the liver through oxidation. A minor fraction undergoes a phase II conjugation reaction with sulfate to form ethyl sulfate.[5][19]



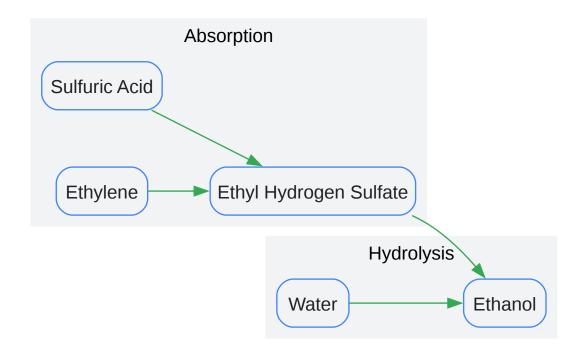


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Caption: Metabolic fate of ethanol, highlighting the minor pathway to ethyl hydrogen sulfate.

Industrial Synthesis of Ethanol from Ethylene

Ethyl hydrogen sulfate is a key intermediate in the indirect hydration process for ethanol production.[1][2][8]



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Caption: Two-stage industrial synthesis of ethanol from ethylene via ethyl hydrogen sulfate.



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